

# Commercial availability and suppliers of Tert-butyl 4-aminobutyl(methyl)carbamate

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## Compound of Interest

Compound Name: *Tert-butyl 4-aminobutyl(methyl)carbamate*

Cat. No.: *B111910*

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## An In-depth Technical Guide to Tert-butyl 4-aminobutyl(methyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tert-butyl 4-aminobutyl(methyl)carbamate**, a versatile bifunctional molecule utilized in organic synthesis and drug discovery. This document details its commercial availability, key chemical properties, and outlines its applications, with a focus on its role as a linker and building block in the synthesis of complex molecules.

## Core Properties and Specifications

**Tert-butyl 4-aminobutyl(methyl)carbamate** (CAS Number: 144222-23-1) is a carbamate derivative featuring a Boc-protected secondary amine and a terminal primary amine. This structure makes it a valuable intermediate for introducing a 4-aminobutyl(methyl) moiety in a controlled manner. The tert-butoxycarbonyl (Boc) protecting group can be readily removed under acidic conditions, allowing for subsequent functionalization of the secondary amine.

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	144222-23-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[6]</a>
Molecular Weight	202.29 g/mol	<a href="#">[6]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[3]</a>
Density (Predicted)	0.972±0.06 g/cm <sup>3</sup>	<a href="#">[6]</a>
Boiling Point (Predicted)	276.6±19.0 °C	<a href="#">[6]</a>
InChI Key	CIZQQISFIQZTDF- UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[6]</a>
Canonical SMILES	<chem>CC(C)(C)OC(=O)N(C)CCCCN</chem>	<a href="#">[7]</a>

## Commercial Availability and Suppliers

**Tert-butyl 4-aminobutyl(methyl)carbamate** is commercially available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The typical purity levels offered are ≥95% or ≥97%.

Table 2: Commercial Suppliers and Product Specifications

Supplier	Purity	Storage Conditions
Acme Biochemical	95%	2-8°C, Dark
Ambeed	97%	2-8°C, Inert atmosphere
Amerigo Scientific	95%	Not specified
Arctom Scientific	Not specified	Not specified
BLD Pharm	Not specified	2-8°C, Inert atmosphere
Chem-Impex	≥ 95% (NMR)	0-8 °C
MedChemExpress	98.72%	4°C, Protect from light
Sigma-Aldrich	97%	2-8°C, Inert atmosphere
Smolecule	Not specified	Not specified

Note: This list is not exhaustive and represents a selection of suppliers identified. Researchers should verify current availability and specifications directly with the suppliers.

## Applications in Synthesis and Drug Discovery

**Tert-butyl 4-aminobutyl(methyl)carbamate** serves as a crucial building block in various synthetic applications, primarily in the development of pharmaceuticals and complex organic molecules.<sup>[7]</sup>

### PROTAC Linker Synthesis

A significant application of this compound is as a precursor for linkers used in Proteolysis Targeting Chimeras (PROTACs).<sup>[8]</sup> PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its degradation. The 4-aminobutyl(methyl)carbamate moiety can be incorporated into the linker structure connecting the target protein ligand and the E3 ligase ligand.

### Intermediate for Pharmacologically Active Compounds

This carbamate is utilized in the synthesis of various bioactive compounds.<sup>[7]</sup> It can be used to introduce a C4-spacer, which can be advantageous in modulating the pharmacological

properties of a molecule.<sup>[7]</sup> Its applications extend to the preparation of spermidine analogues and other complex nitrogen-containing scaffolds.<sup>[7]</sup>

## Neurological Research

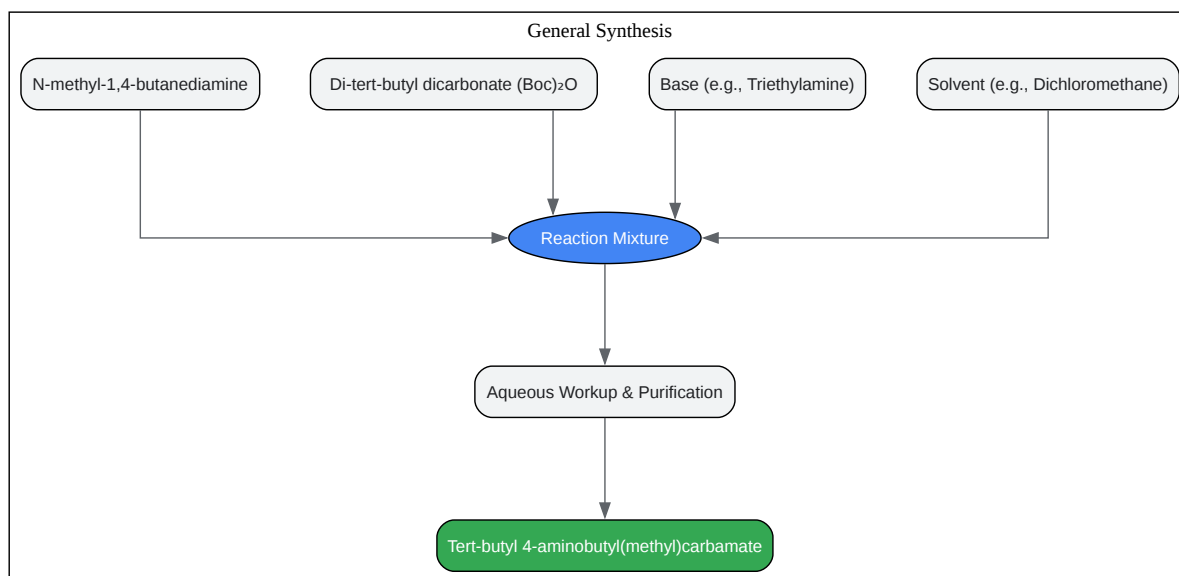
In the context of neurological research, derivatives of this compound have been investigated for their potential as  $\beta$ -secretase and acetylcholinesterase inhibitors.<sup>[7]</sup> Such inhibition could play a role in preventing the aggregation of amyloid-beta peptides, a key pathological feature of Alzheimer's disease.<sup>[7]</sup>

## Experimental Protocols

While specific, detailed experimental protocols for the synthesis and use of **Tert-butyl 4-aminobutyl(methyl)carbamate** are not readily available in the public domain, a general synthetic approach can be inferred from standard organic chemistry principles.

## General Synthesis Pathway

The synthesis of **Tert-butyl 4-aminobutyl(methyl)carbamate** would logically involve the reaction of a suitable precursor, such as N-methyl-1,4-butanediamine, with di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ ) under basic conditions. The reaction selectively protects the secondary amine, leaving the primary amine free for further reactions.

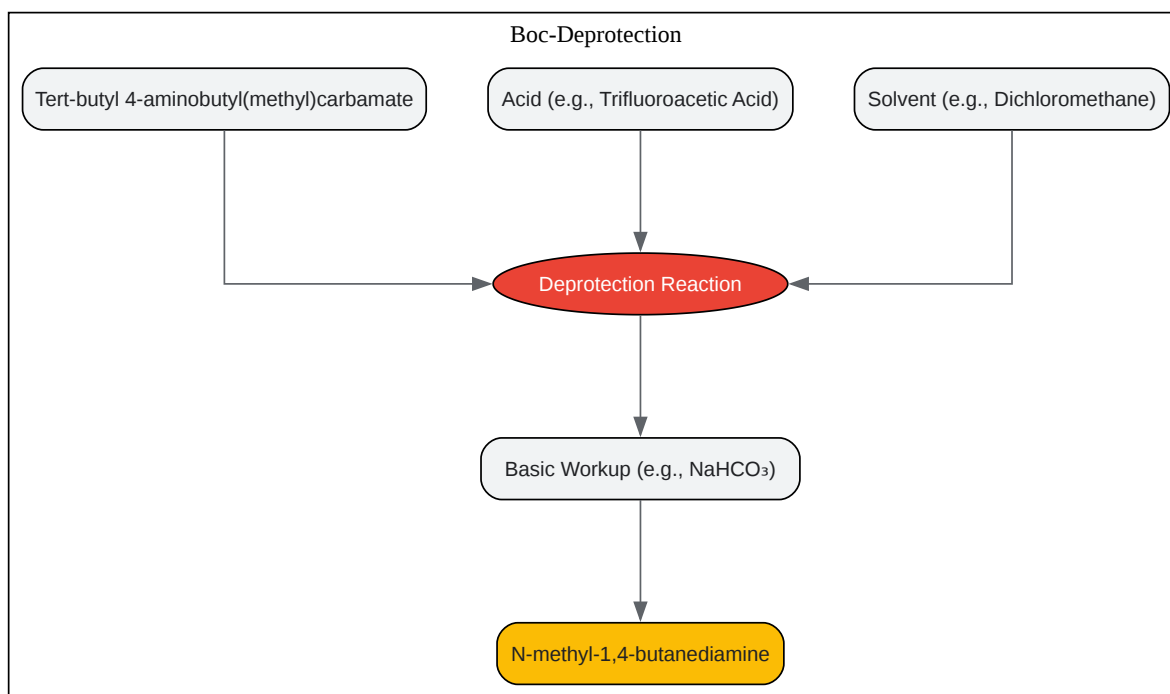


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Caption: General synthetic workflow for **Tert-butyl 4-aminobutyl(methyl)carbamate**.

## Boc-Deprotection Protocol

The removal of the Boc protecting group is a standard procedure in organic synthesis to liberate the secondary amine for subsequent reactions. This is typically achieved under acidic conditions.



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Caption: General workflow for the Boc-deprotection of **Tert-butyl 4-aminobutyl(methyl)carbamate**.

## Safety and Handling

**Tert-butyl 4-aminobutyl(methyl)carbamate** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[6]

Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[6]

This technical guide serves as a foundational resource for professionals in the fields of chemical research and drug development. For specific applications and protocols, further investigation into proprietary literature and patents may be necessary.

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